

MK2-IN-3: A Technical Guide for Autoimmune Disease Research

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Compound of Interest

Compound Name:	MK2-IN-3
CAS No.:	724711-21-1
Cat. No.:	B15605962

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **MK2-IN-3**, a potent and selective inhibitor of MAPK-activated protein kinase 2 (MK2). This document details its mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes relevant biological pathways and workflows for its application in the study of autoimmune diseases.

Introduction to MK2 and its Role in Autoimmunity

Mitogen-activated protein kinase-activated protein kinase 2 (MK2) is a serine/threonine kinase that functions as a critical downstream effector of the p38 MAPK signaling pathway.^{[1][2]} This pathway is a central regulator of inflammatory responses and is activated by various stress stimuli and pro-inflammatory cytokines.^{[3][4]} Upon activation by p38 MAPK, MK2 phosphorylates a range of substrates that mediate inflammatory processes, including the regulation of the synthesis of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interferon-gamma (IFN- γ).^{[2][3]}

The p38/MK2 signaling axis plays a significant role in the pathogenesis of numerous autoimmune diseases, including rheumatoid arthritis, inflammatory bowel disease, and pemphigus.[3][5] By controlling the production of key inflammatory mediators, this pathway contributes to the chronic inflammation that characterizes these conditions.[6] Consequently, inhibition of MK2 has emerged as a promising therapeutic strategy for autoimmune disorders. [5][7][8] **MK2-IN-3** is an ATP-competitive inhibitor of MK2, demonstrating potent and selective activity, making it a valuable tool for investigating the role of MK2 in autoimmune pathologies. [9][10][11]

Quantitative Data for MK2-IN-3

The following tables summarize the key quantitative data for **MK2-IN-3**, providing a clear comparison of its inhibitory potency and selectivity.

Table 1: In Vitro Inhibitory Activity of **MK2-IN-3**

Target	IC50 (nM)	Assay Type	Reference
MK2 (MAPKAP-K2)	8.5	Biochemical Kinase Assay	[9] [10] [11]
MK3	210	Biochemical Kinase Assay	[10] [11]
MK5	81	Biochemical Kinase Assay	[10] [11]
ERK2	3440	Biochemical Kinase Assay	[11]
MNK1	5700	Biochemical Kinase Assay	[11]
p38 α	>100,000	Biochemical Kinase Assay	[11]
MSK1	>200,000	Biochemical Kinase Assay	[11]
MSK2	>200,000	Biochemical Kinase Assay	[11]
CDK2	>200,000	Biochemical Kinase Assay	[11]
JNK2	>200,000	Biochemical Kinase Assay	[11]
IKK2	>200,000	Biochemical Kinase Assay	[11]

Table 2: Cellular Activity of **MK2-IN-3**

Cell Line	Parameter	IC50 (μ M)	Assay Description	Reference
U937 (human monocytic)	TNF- α production	4.4	LPS-induced TNF- α synthesis	[10] [11]

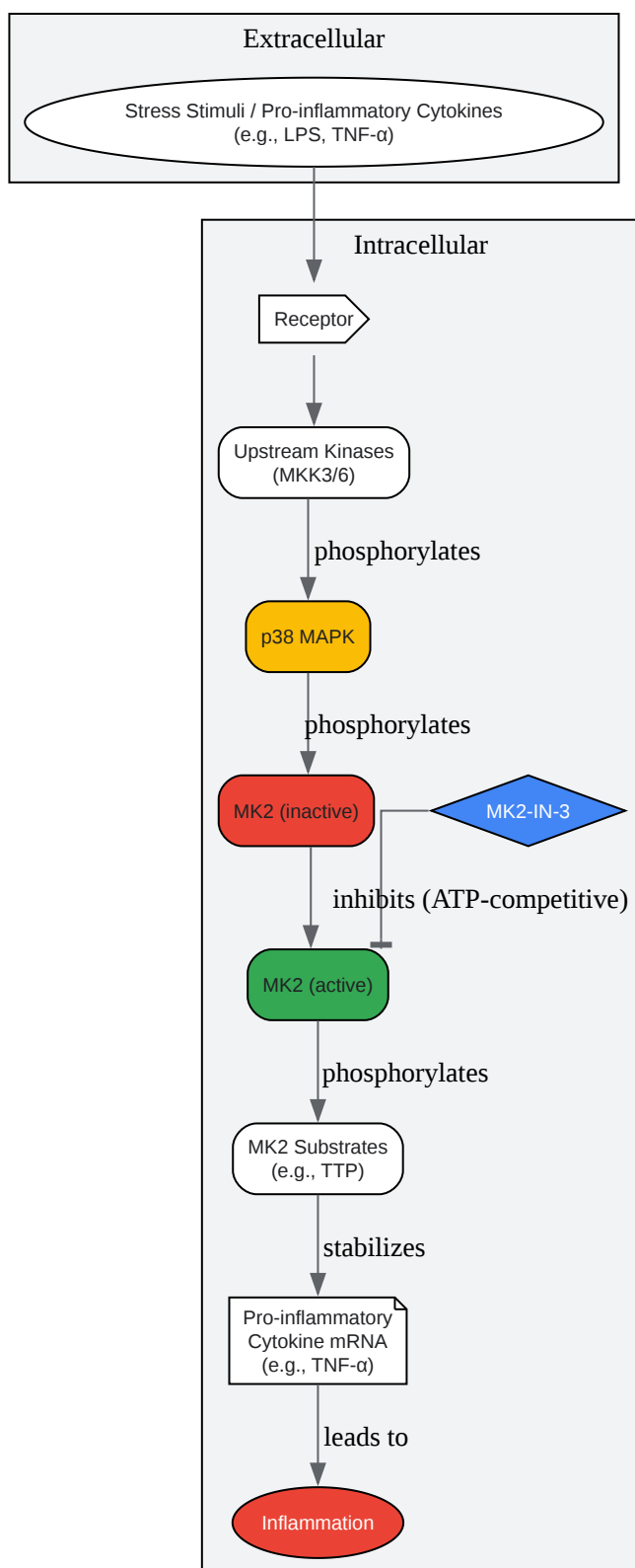
Table 3: In Vivo Efficacy of **MK2-IN-3**

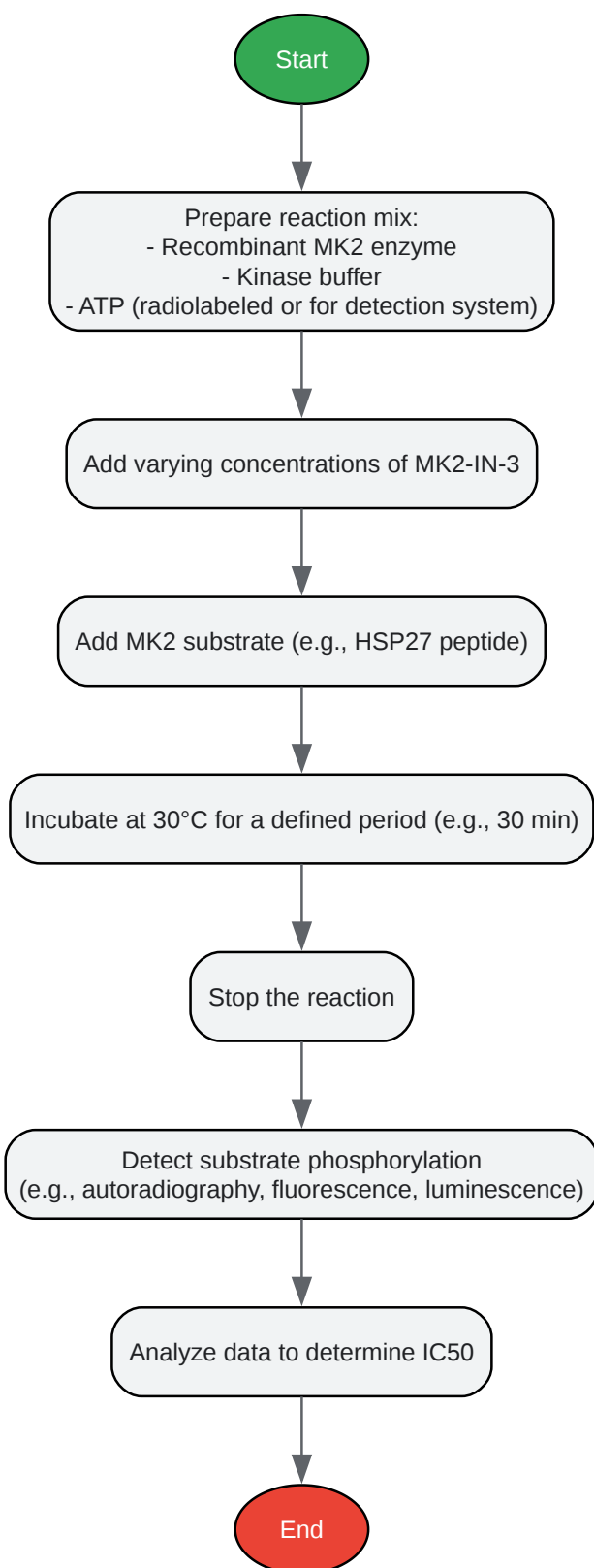
Animal Model	Treatment	Effect	Reference
Rat LPS model	20 mg/kg, single p.o. dose before LPS challenge	20% inhibition of TNF- α production	[11]

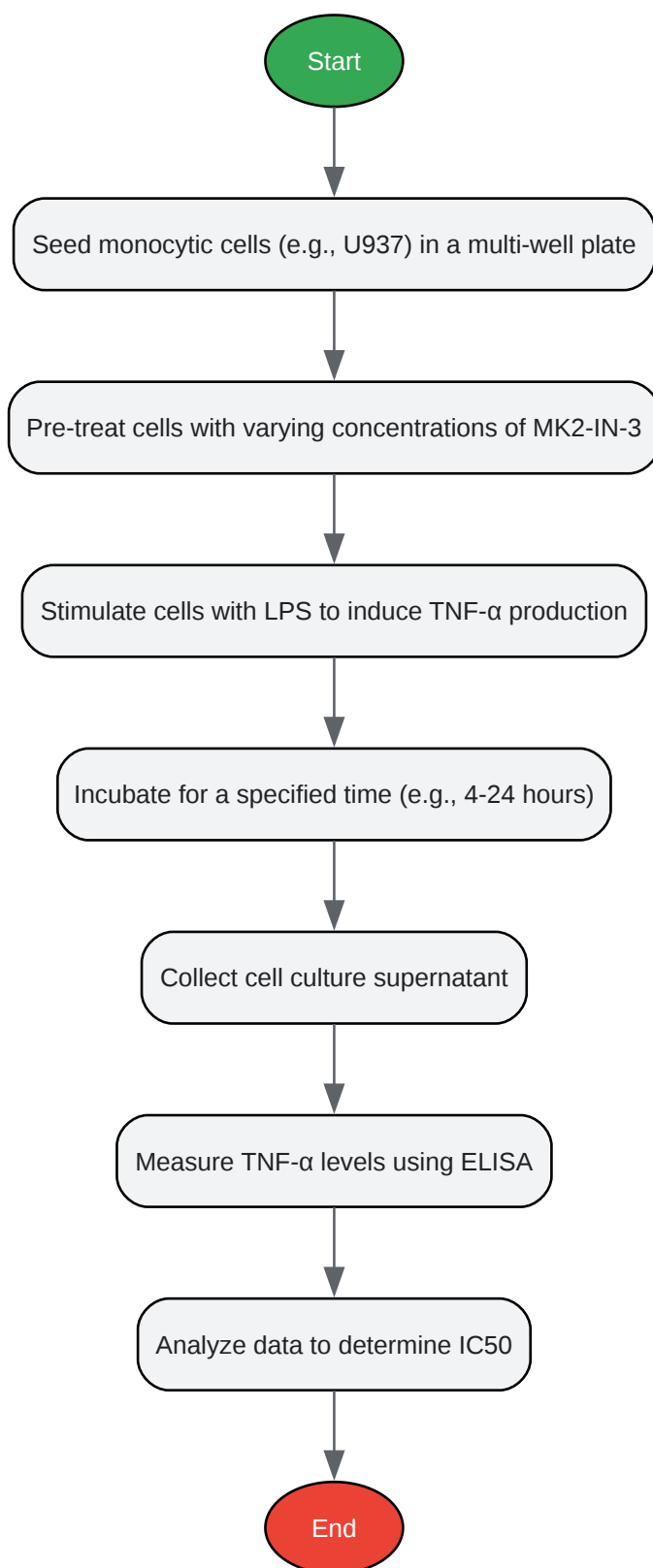
Signaling Pathways and Experimental Workflows

Visual representations of the key signaling pathway and experimental workflows are provided below using Graphviz (DOT language).

The p38/MK2 Signaling Pathway and Inhibition by MK2-IN-3







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